

An In-Depth Technical Guide to the Chemical Properties of Merphos

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Compound of Interest

Compound Name: **Merphos**

Cat. No.: **B029040**

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Introduction

Merphos, an organothiophosphate, was historically utilized as a cotton defoliant. Its chemical properties and biological activity, primarily the inhibition of acetylcholinesterase, have been subjects of scientific interest. This guide provides a comprehensive overview of the chemical and physical characteristics of **Merphos**, detailed experimental methodologies for their determination, and visual representations of its metabolic pathway and analytical workflow. Although its use as a pesticide has been discontinued in many regions, including the United States and the European Union, its chemical profile remains relevant for environmental monitoring and toxicological studies.

Chemical and Physical Properties of Merphos

The fundamental chemical and physical properties of **Merphos** are summarized in the table below. These characteristics are crucial for understanding its environmental fate, transport, and biological interactions.

Property	Value
IUPAC Name	tris(butylsulfanyl)phosphane[1]
CAS Number	150-50-5[1][2]
Molecular Formula	C ₁₂ H ₂₇ PS ₃ [1][2][3]
Molecular Weight	298.5 g/mol [1][4]
Physical State	Pale amber liquid, emulsifiable oil[1]
Odor	Mild characteristic odor[1]
Boiling Point	115-134 °C at 0.08 mmHg[1]
Melting Point	Not available
Density	0.99-1.01 g/cm ³ at 20 °C[1]
Vapor Pressure	2.0 x 10 ⁻⁵ mmHg[1]
Water Solubility	Sparingly soluble[1]
Solubility in Organic Solvents	Soluble in acetone, ethanol, benzene, hexane, kerosene, and diesel oil[1][4]
Flash Point	146 °C (295 °F)[1]

Experimental Protocols

The determination of the chemical and physical properties of pesticides like **Merphos** is governed by standardized international guidelines, primarily those established by the Organisation for Economic Co-operation and Development (OECD). These protocols ensure data consistency and reliability for regulatory and scientific purposes.

Determination of Boiling Point (Following OECD Guideline 103)

The boiling point of **Merphos** was likely determined using a method compliant with OECD Guideline 103.[4][5][6] This guideline outlines several methods, with the dynamic method being common for substances like **Merphos**.

Methodology:

- Apparatus: A dynamic boiling point apparatus consists of a heated sample vessel equipped with a thermometer, a pressure sensor, and a reflux condenser.
- Procedure:
 - A sample of **Morphos** is placed in the vessel.
 - The pressure in the apparatus is reduced to a specific value (e.g., 0.08 mmHg).
 - The sample is heated, and the temperature and pressure are continuously monitored.
 - The boiling point is the temperature at which the vapor pressure of the substance equals the applied pressure, observed as a stable temperature reading during boiling.
 - This process is repeated at various pressures to establish a vapor pressure curve.

Determination of Water Solubility (Following OECD Guideline 105)

The water solubility of **Morphos**, being sparingly soluble, would be determined following the principles of OECD Guideline 105.^{[1][3][7][8]} The flask method is suitable for this level of solubility.

Methodology:

- Apparatus: A constant temperature water bath, flasks with stoppers, and an analytical instrument for quantification (e.g., Gas Chromatograph).
- Procedure:
 - An excess amount of **Morphos** is added to a flask containing purified water.
 - The flask is sealed and agitated in a constant temperature bath (e.g., 20°C) for a prolonged period to ensure equilibrium is reached.
 - The solution is then centrifuged or filtered to remove undissolved **Morphos**.

- The concentration of **Morphos** in the aqueous phase is determined using a suitable analytical method, such as gas chromatography with a phosphorus-specific detector.
- The experiment is repeated to ensure the saturation concentration has been reached.

Determination of Hydrolysis Rate (Following OECD Guideline 111)

The rate of hydrolysis of **Morphos** in water is a critical parameter for assessing its environmental persistence and is determined according to OECD Guideline 111.[\[2\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#)

Methodology:

- Apparatus: Sterile buffer solutions at different pH values (e.g., 4, 7, and 9), constant temperature incubator, and an analytical instrument for quantification.
- Procedure:
 - A sterile aqueous buffer solution of a specific pH is spiked with a known concentration of **Morphos**.
 - The solution is incubated in the dark at a constant temperature.
 - Aliquots are taken at various time intervals.
 - The concentration of the remaining **Morphos** and any degradation products are quantified using an appropriate analytical technique.
 - The rate of hydrolysis is determined by plotting the concentration of **Morphos** against time and calculating the half-life at each pH.

Chemical Reactivity and Pathways

Oxidation of Morphos

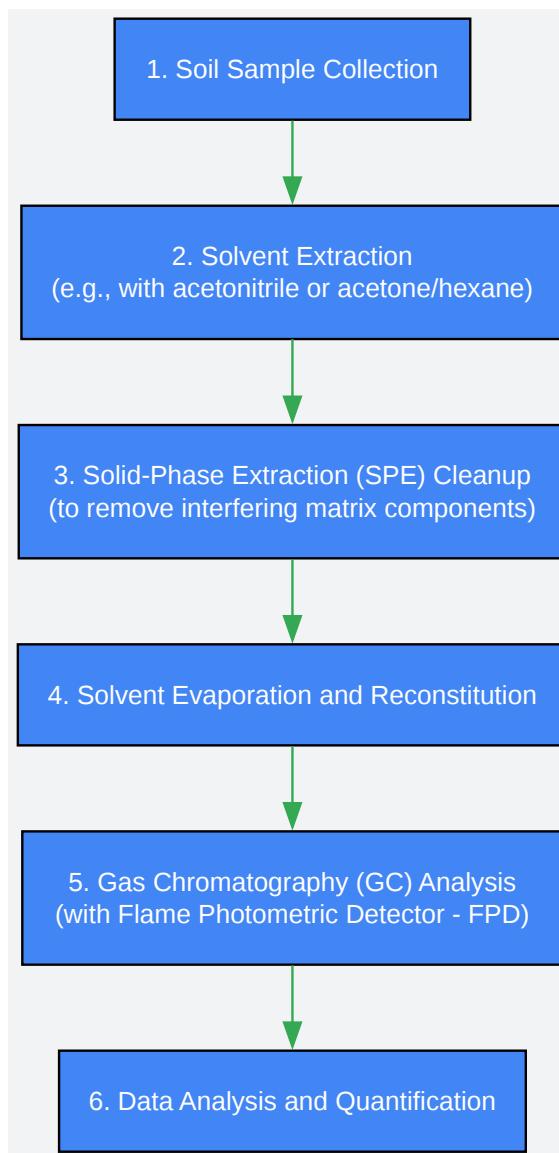
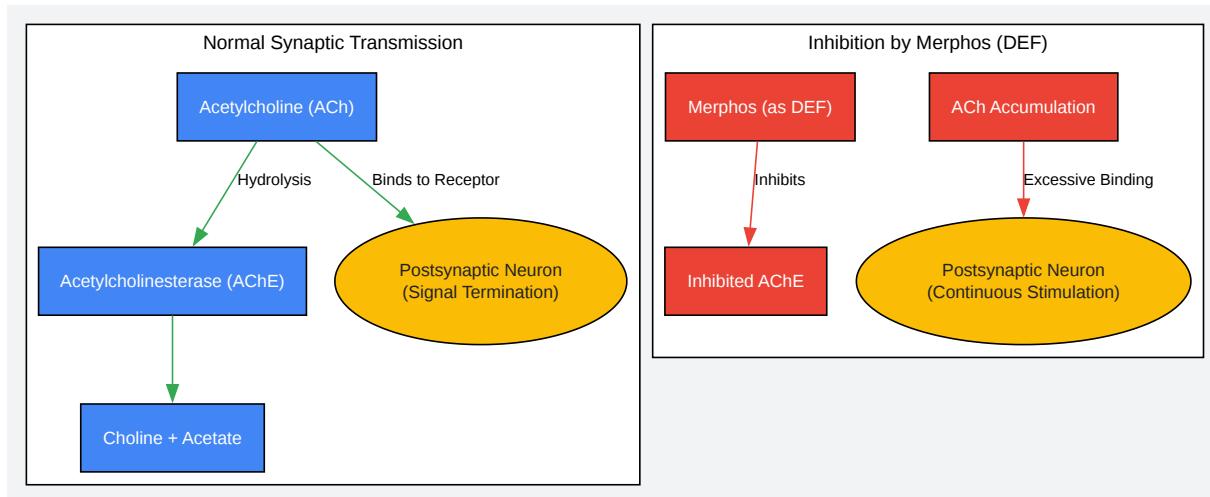
A primary reaction of **Morphos** in the environment and in biological systems is its oxidation to S,S,S-tributyl phosphorotriothioate, also known as DEF or tribufos. This transformation is a

critical activation step, as the oxidized form is a more potent inhibitor of acetylcholinesterase.

Oxidation of **Morphos** to its active form, DEF.

Acetylcholinesterase Inhibition Pathway

The primary mechanism of toxicity for **Morphos** and its oxidized metabolite, DEF, is the inhibition of the enzyme acetylcholinesterase (AChE). AChE is crucial for the termination of nerve impulses by hydrolyzing the neurotransmitter acetylcholine.



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